Experimental setup for reactions involving 2-Chloro-N-phenylacetohydrazide

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Compound of Interest

Compound Name:	*2-Chloro-N-phenylacetohydrazide*
Cat. No.:	*B1367016*

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Application Note: Modular Synthesis of N-Heterocycles using **2-Chloro-N-phenylacetohydrazide**

Abstract

This guide details the experimental handling, synthesis, and application of 2-Chloro-N'-phenylacetohydrazide (CPAH). As a bifunctional "linchpin" scaffold possessing both an electrophilic

-halo moiety and a nucleophilic hydrazide core, CPAH is a critical intermediate in the synthesis of 1-phenyl-3-pyrazolidinones (Phenidone derivatives) and oxadiazines. This note provides optimized protocols for its synthesis, intramolecular cyclization, and nucleophilic functionalization, emphasizing reaction kinetics and safety in drug discovery workflows.

Core Directive & Chemical Logic

The utility of 2-Chloro-N'-phenylacetohydrazide lies in its dual-reactivity profile.

- Electrophilic Site: The carbon-chlorine bond (

) is highly susceptible to

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displacement.

- Nucleophilic Site: The

  -nitrogen of the hydrazide is nucleophilic.

Strategic Causality:

- Path A (Cyclization): Under basic conditions, the internal nitrogen attacks the

  -carbon, displacing chloride to form a 5-membered pyrazolidinone ring.

- Path B (Intermolecular Substitution): In the presence of a stronger external nucleophile (e.g., thiols, secondary amines), the chloride is displaced before cyclization, allowing for the introduction of side chains (SAR exploration).

Visualizing the Reaction Pathways



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Figure 1: Reaction logic flow. Path A yields the heterocyclic core; Path B allows for pre-cyclization functionalization.

Safety & Handling (Critical)

- Hazard Identification:
  - Phenylhydrazine (Precursor): Potent skin sensitizer, suspected carcinogen, and hemolytic agent.
  - Chloroacetyl Chloride: Lachrymator and corrosive.
  - CPAH: Potential alkylating agent. Handle in a Class II Biosafety Cabinet or Fume Hood.

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- PPE Requirements: Double nitrile gloves (0.11 mm min), face shield, and lab coat.
- Neutralization: Quench excess chloroacetyl chloride with saturated sodium bicarbonate (

).

Experimental Protocols

Protocol A: Synthesis of 2-Chloro-N'-phenylacetohydrazide

Objective: Selective mono-acylation of phenylhydrazine.

Rationale: The reaction is highly exothermic. Low temperature is strictly required to prevent the formation of the di-acylated byproduct.

Materials:

- Phenylhydrazine (

  ,

)
- Chloroacetyl chloride (

  ,

)
- Solvent: Dry Dichloromethane (DCM) or Diethyl Ether (

)
- Base Scavenger: Triethylamine (TEA) (

  ,

) or Pyridine.

Step-by-Step:

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- Setup: Flame-dry a

  3-neck round-bottom flask. Flush with Nitrogen (

).
- Dissolution: Add Phenylhydrazine and TEA to the solvent. Cool to

  using an ice/salt bath.
- Addition: Add Chloroacetyl chloride dropwise via a pressure-equalizing addition funnel over 45 minutes.
  - Critical Control Point: Internal temperature must not exceed

    .
- Reaction: Stir at

  for 1 hour, then allow to warm to room temperature (RT) over 2 hours.
- Workup:
  - Wash reaction mixture with cold water (

    ), then

    (to remove unreacted hydrazine), then Brine.
  - Dry organic layer over

    .[1]
- Purification: Evaporate solvent. Recrystallize the solid from Ethanol/Water (9:1).
  - Expected Yield:
  - Validation: Melting Point

    (Lit. ref).

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Protocol B: Intramolecular Cyclization to 1-Phenyl-3-pyrazolidinone

Objective: Ring closure via base-mediated alkylation.

Rationale: A weak base is sufficient to deprotonate the hydrazide nitrogen (

adjacent to carbonyl), triggering the attack on the

.

Materials:

- CPAH (from Protocol A) (

  ,

)
- Base: Sodium Ethoxide (

) (

  of

  solution in Ethanol).
  - Alternative:

    in Acetone (reflux).

Step-by-Step:

- Dissolution: Dissolve CPAH in absolute ethanol (

).
- Cyclization: Add

  solution dropwise at RT.

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- Reflux: Heat to reflux (

) for 2 hours.

  - Monitoring: Check TLC (50:50 Hexane:EtOAc). The starting material spot (

) should disappear, replaced by a lower

    spot (Phenidone).

- Isolation:

  - Cool to RT. Neutralize with dilute Acetic Acid to

    .

  - Concentrate in vacuo.

  - Extract with EtOAc, wash with water, dry over

    .

- Crystallization: Recrystallize from Benzene or Toluene.

  - Product: 1-Phenyl-3-pyrazolidinone.

Analytical Validation & Troubleshooting

Data Summary Table:

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Parameter	CPAH (Precursor)	1-Phenyl-3-pyrazolidinone (Product)
Appearance	White/Off-white needles	White crystalline powder
Melting Point		
IR (Carbonyl)	(Amide I)	(Cyclic Amide)
NMR (DMSO)	(s, ,)	(m,), (m,)
Solubility	Soluble in polar organic solvents	Soluble in dilute aqueous alkali

Common Failure Modes:

- Hydrolysis: If the reaction pH is too high (

) during cyclization, the amide bond may hydrolyze, yielding phenylhydrazine and glycolic acid derivatives. Solution: Use carbonate bases instead of alkoxides.

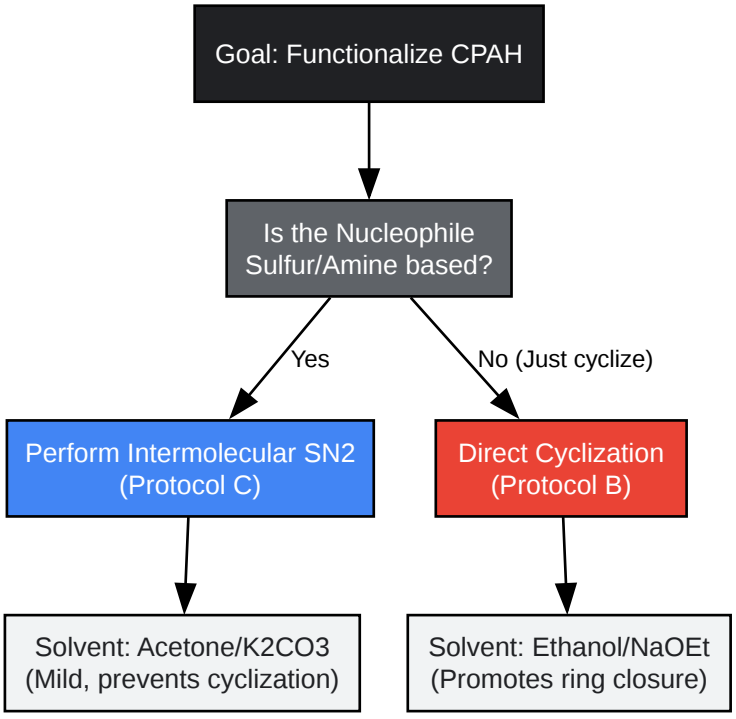
- Dimerization: High concentrations can lead to intermolecular

  (linking two hydrazides) rather than intramolecular cyclization. Solution: Perform cyclization under high-dilution conditions.

Advanced Workflow: Decision Matrix

Use this logic to select the correct solvent system based on your functionalization goals.

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Figure 2: Solvent selection guide for functionalization vs. cyclization.

References

- Synthesis of Pyrazolidinones: Kendall, J. D., & Ilford Ltd. (1950). Process for the production of 1-phenyl-3-pyrazolidinone. British Patent 645,043.
- Reactivity of Alpha-Halo Hydrazides:The Chemistry of Hydrazo-, Azo-, and Azoxy Groups, Patai's Chemistry of Functional Groups. Wiley Online Library.
- Phenidone Chemistry: Mason, L. F. A. (1966). Photographic Processing Chemistry. Focal Press. (Standard text for Phenidone synthesis mechanisms).
- Safety Data: Fisher Scientific. (2021).[2] Safety Data Sheet: Phenylhydrazine.

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Intramolecular cyclization of N-phenyl N'(2-chloroethyl)ureas leads to active N-phenyl-4,5-dihydrooxazol-2-amines alkylating β-tubulin Glu198 and prohibitin Asp40 - PubMed [pubmed.ncbi.nlm.nih.gov]
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